

2-Methylcyclopentanone: Operational Disposal & Handling Guide[1][2]

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Compound of Interest

Compound Name: 2-Methylcyclopentanone

CAS No.: 28631-88-1

Cat. No.: B7771160

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Introduction: The Safety Imperative

Effective management of **2-Methylcyclopentanone** requires more than checking a compliance box; it demands an understanding of its physicochemical behavior.[1][2] As a cyclic ketone with a flash point of $\sim 26^{\circ}\text{C}$ (79°F), this solvent sits right on the threshold of high flammability.[2] In a laboratory setting, the primary risks are not just regulatory violations but vapor accumulation and container failure due to polymer swelling.[1][2][3]

This guide moves beyond generic safety data sheets (SDS) to provide a logistical workflow for the safe accumulation, labeling, and final disposal of **2-Methylcyclopentanone**. [1][2]

Chemical Characterization & Classification

To determine the correct waste stream, we must first quantify the hazard.[2][3] The following data dictates the RCRA (Resource Conservation and Recovery Act) classification.

Table 1: Physicochemical Profile[3][5][6]

Property	Value	Operational Implication
CAS Number	1120-72-5	Unique identifier for inventory tracking. [4] [1] [2] [5]
Flash Point	26°C (79°F)	Critical: Classifies as D001 (Ignitable) under RCRA. [4] [2] [3]
Boiling Point	139°C	Moderate volatility; vapors will accumulate in headspace. [4] [1] [2] [3]
Density	0.917 g/mL	Lighter than water; will float on aqueous spills. [4] [1] [2] [3]
Solubility	Soluble in water	Difficult to separate from aqueous waste streams via phase separation. [4] [1] [2] [3]
RCRA Code	D001	Must be treated as hazardous ignitable waste. [4] [1] [2] [3]

“

Expert Insight: Unlike some chlorinated solvents that are P- or U-listed (toxic), 2-Methylcyclopentanone is regulated primarily for its ignitability.[\[4\]](#)[\[1\]](#)[\[2\]](#) However, do not underestimate its solvent power; it can aggressively attack certain plastics, leading to container failure during storage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Pre-Disposal Handling & Accumulation[\[1\]](#)[\[3\]](#)[\[4\]](#)

A. Container Compatibility (The "Why" Behind the Choice)

Selecting the wrong container is a common point of failure.^{[1][2][3]} Ketones are notorious for swelling polyolefins (like standard HDPE) over time.^{[1][2][3]}

- Preferred: Type I Safety Cans (Stainless Steel) or Borosilicate Glass.^{[1][2][3]} These are impervious to ketone attack and prevent static buildup.^{[1][2][3]}
- Conditional: High-Density Polyethylene (HDPE).^{[1][2][3][6][7]} Acceptable for short-term satellite accumulation (less than 30 days).^{[1][2][3]} Long-term storage in HDPE may result in softening or "paneling" (collapse) of the container walls.^{[1][2]}
- Prohibited: Low-Density Polyethylene (LDPE) and Polystyrene.^{[1][2][3]} Immediate degradation will occur.^{[1][2][3]}

B. Segregation Protocols

- Do Not Mix With: Oxidizers (e.g., Hydrogen Peroxide, Nitric Acid).^{[1][2][3]} Ketones + Oxidizers can form unstable peroxides or generate excessive heat.^{[1][2][3]}
- Do Not Mix With: Halogenated waste (e.g., Chloroform, DCM) if you intend to use the Fuel Blending disposal path (see Section 5).^{[1][2]} Halogens poison the catalysts in fuel blending kilns.^{[1][2][3]}

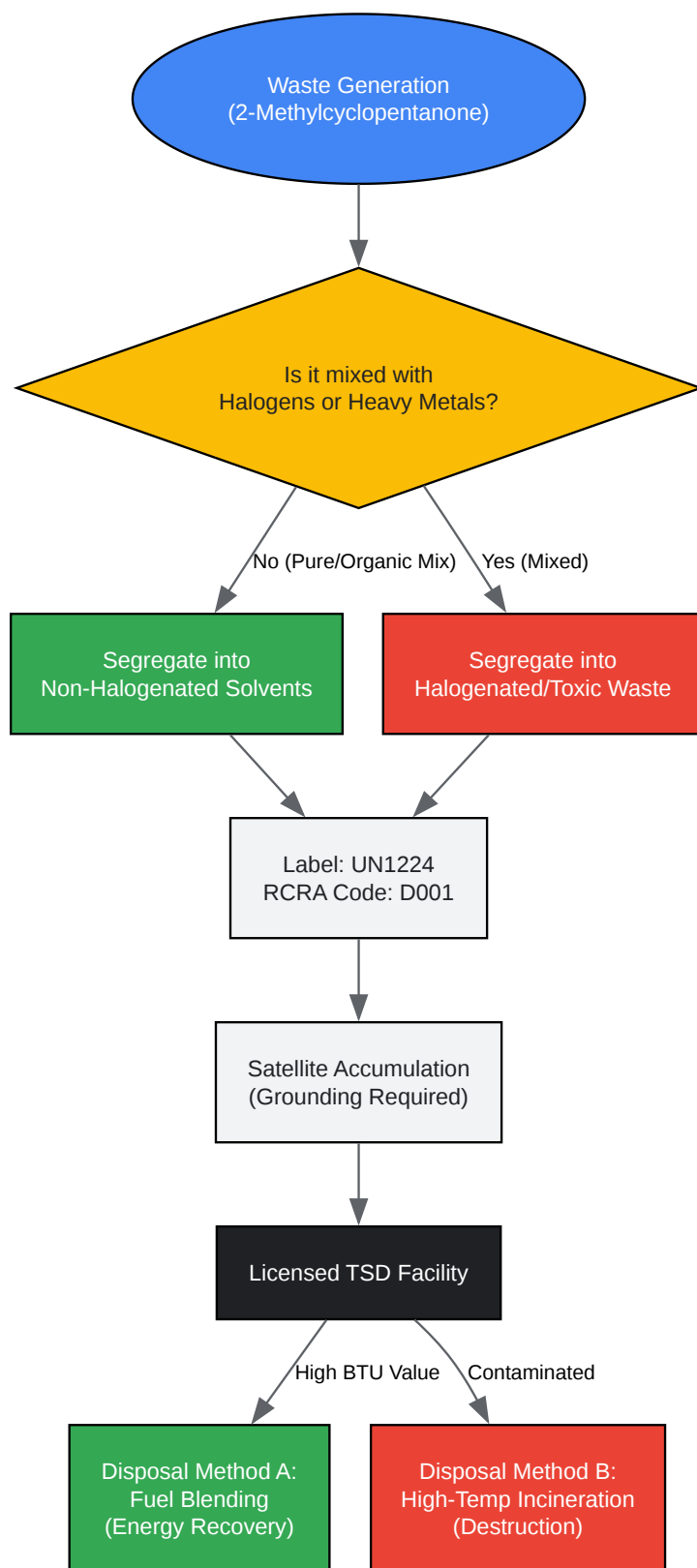
C. Labeling for Transport

When preparing waste for pickup by your EHS or external vendor, the label must meet DOT (Department of Transportation) standards.^{[2][3]}

- Proper Shipping Name: Ketones, liquid, n.o.s. (**2-Methylcyclopentanone**)^{[4][1][2][8]}
- UN Number: UN1224^{[2][8][9]}
- Hazard Class: 3 (Flammable Liquid)^{[4][2][8][9][10]}
- Packing Group: III

Disposal Workflow Logic

The following diagram illustrates the decision-making process from the benchtop to final destruction.



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Figure 1: Decision logic for selecting the most sustainable and compliant disposal path.

Final Disposal Pathways

Method A: Fuel Blending (Preferred for Sustainability)

Because **2-Methylcyclopentanone** is a hydrocarbon with a high caloric value (BTU), it is an excellent candidate for fuel blending.^{[1][2]}

- Process: The waste is blended with other flammable liquids to create a synthetic fuel used to power cement kilns.^{[1][2][3]}
- Requirement: The waste must be relatively free of heavy metals and halogens (< 2% usually).^{[1][2][3]}
- Benefit: Recycles the energy content of the chemical, offsetting the need for fossil fuels.^{[2][3]}

Method B: Incineration

If the waste has been contaminated with halogenated solvents or toxic metals:^[2]

- Process: Thermal destruction in a rotary kiln at temperatures exceeding 1000°C.^{[1][2][3]}
- Requirement: Mandatory for "complex" waste streams where fuel blending is prohibited by the TSD facility's permit.^{[1][2][3]}

CRITICAL PROHIBITION: Never dispose of **2-Methylcyclopentanone** down the drain. It is immiscible enough to separate in traps, creating a fire hazard in the plumbing infrastructure, and it is toxic to aquatic life.^{[2][3]}

Emergency Protocol: Spill Management

Spills of **2-Methylcyclopentanone** present an immediate fire hazard.^{[1][2][3]}

- Evacuate & Ventilate: Remove all ignition sources immediately. The vapor is heavier than air and can travel to distant sparks.^{[1][2][3]}

- PPE: Wear Butyl Rubber or PVA gloves.[1][2][3] Note: Standard Nitrile gloves provide only splash protection and will degrade quickly upon immersion.[2]
- Containment: Do not use paper towels (combustible). Use vermiculite, diatomaceous earth, or commercial clay-based absorbents.[4][1][2]
- Cleanup: Use non-sparking tools (plastic scoops) to transfer the absorbed material into a sealable container.[1][2][3] Label this container as "Hazardous Waste (Debris) - D001".

References

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- U.S. Environmental Protection Agency (EPA). (2023).[1][2][3] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiologic Wastes (RCRA). [\[Link\]](#)

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